

N-tert-Octylacrylamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **N-tert-Octylacrylamide**

Cat. No.: **B1582801**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or research and development setting. It is not a substitute for a formal safety data sheet (SDS) and should be used in conjunction with the manufacturer's most current SDS and established institutional safety protocols.

Introduction

N-tert-Octylacrylamide (CAS No. 4223-03-4) is a hydrophobic acrylamide derivative used in the synthesis of polymers with applications in various fields, including personal care products and industrial coatings.^{[1][2]} As with all acrylamide-based compounds, a thorough understanding of its potential hazards and strict adherence to safety protocols are essential to minimize risk to laboratory personnel. This guide provides an in-depth overview of the known safety information, handling precautions, and relevant toxicological context for **N-tert-Octylacrylamide**.

Hazard Identification and Classification

N-tert-Octylacrylamide is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as Acute toxicity - Oral, Category 4 (H302): Harmful if swallowed.^{[3][4][5][6]} Some sources also indicate that it may be irritating to the eyes, skin, and respiratory system.^[7]

GHS Label Elements:

- Pictogram:
- Signal Word:Warning[3][4]
- Hazard Statements:
 - H302: Harmful if swallowed.[3][4][5][6]
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
- Precautionary Statements:
 - P264: Wash hands and any exposed skin thoroughly after handling.[3][4][5]
 - P270: Do not eat, drink or smoke when using this product.[3][4][5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
 - P330: Rinse mouth.[3][4]
 - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[3][5]

Toxicological Profile

Specific quantitative toxicological data for **N-tert-Octylacrylamide** is limited in publicly available literature. Much of the concern regarding its toxicity stems from the known hazards of the parent compound, acrylamide.

Acute Toxicity:

The primary known hazard is acute oral toxicity.[3][4][5] While a specific LD50 is not consistently reported for **N-tert-Octylacrylamide**, the H302 classification indicates a potential for harm if ingested. For a copolymer containing octylacrylamide, an acute oral LD50 in rats was reported to be greater than 2300 mg/kg.[8] An acute dermal LD50 in rabbits for the same copolymer was greater than 2000 mg/kg.[8]

Chronic Toxicity, Mutagenicity, and Carcinogenicity:

There is no specific data available for the chronic toxicity, mutagenicity, or carcinogenicity of **N-tert-Octylacrylamide**. However, the parent compound, acrylamide, is a known neurotoxin and is classified as "probably carcinogenic to humans" (Group 2A) by the International Agency for Research on Cancer (IARC). The carcinogenicity of acrylamide is believed to be dependent on its metabolism to the epoxide metabolite, glycidamide, which can form DNA adducts.

Reproductive Toxicity:

Studies on acrylamide have shown it to have reproductive toxicity in animal models, affecting both male and female fertility.[3][9] For instance, acrylamide has been shown to reduce sperm count and increase abnormal sperm morphology in male mice and can lead to adverse effects on female reproductive organs and progesterone production.[3][10] The mechanism may involve the nitric oxide synthase (NOS) signaling pathway.[10] It is prudent to assume that **N-tert-Octylacrylamide** may pose similar reproductive hazards until specific data is available.

Summary of Toxicological Data

Endpoint	N-tert-Octylacrylamide	Acrylamide (for reference)
Acute Oral Toxicity	GHS Category 4: Harmful if swallowed.[3][4][5][6] LD50 (copolymer, rat): >2300 mg/kg. [8]	LD50 (rat): 354 mg/kg.[11]
Acute Dermal Toxicity	LD50 (copolymer, rabbit): >2000 mg/kg.[8]	Harmful in contact with skin.
Acute Inhalation Toxicity	No data available.	Harmful if inhaled.
Skin Irritation	Causes skin irritation.[6][7]	May cause skin irritation.
Eye Irritation	Causes serious eye irritation. [6][7]	May cause eye irritation.
Carcinogenicity	No data available.	IARC Group 2A: Probably carcinogenic to humans. Induces tumors in animal studies.[12]
Mutagenicity	No data available.	Evidence of genotoxicity.
Reproductive Toxicity	No data available.	Known reproductive toxicant in animal studies, affecting fertility in both males and females.[3][9][10]
Neurotoxicity	No data available.	Known neurotoxin.

Experimental Protocols for Safety Assessment

While specific experimental data for **N-tert-Octylacrylamide** is scarce, its toxicological profile would be evaluated using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).[4][7] These guidelines are internationally accepted for assessing the safety of chemicals.[4][7]

Acute Oral Toxicity (OECD 420, 423, or 425)

- Objective: To determine the acute oral toxicity of a substance.

- Methodology (based on OECD 423 - Acute Toxic Class Method):
 - Test Animals: Typically, young adult female rats are used.[13]
 - Housing: Animals are housed in controlled conditions with a standard diet and water ad libitum.[5]
 - Fasting: Animals are fasted (food, but not water, withheld) overnight prior to dosing.[1][13]
 - Dose Administration: The substance is administered as a single oral dose via gavage.[1][5] Dosing is performed in a stepwise manner using a defined set of dose levels (e.g., 5, 50, 300, 2000 mg/kg).[13]
 - Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[5]
 - Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.[1]
 - Endpoint: The test allows for the classification of the substance into a GHS category based on the observed mortality at different dose levels.

Repeated Dose Dermal Toxicity (OECD 410)

- Objective: To evaluate the potential for adverse effects from repeated dermal exposure over a 21/28-day period.
- Methodology:
 - Test Animals: Typically rats, rabbits, or guinea pigs.
 - Dose Application: The test substance is applied daily to a shaved area of the skin for 6 hours per day, 7 days a week.
 - Observation: Animals are observed daily for signs of toxicity. Body weight and food/water consumption are monitored weekly.

- Hematology and Clinical Biochemistry: Blood samples are collected at the end of the study for analysis.
- Pathology: A full necropsy is performed, and organs are weighed and examined histopathologically.
- Endpoint: Determination of the No-Observed-Adverse-Effect Level (NOAEL).

Bacterial Reverse Mutation Test (Ames Test - OECD 471)

- Objective: To assess the mutagenic potential of a substance.
- Methodology:
 - Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (histidine or tryptophan, respectively).
 - Exposure: The bacterial strains are exposed to the test substance, both with and without an exogenous metabolic activation system (e.g., rat liver S9 fraction).
 - Endpoint: A positive result is indicated by a significant, dose-related increase in the number of revertant colonies (bacteria that have regained the ability to synthesize the amino acid) compared to the negative control.

Safe Handling and Personal Protective Equipment (PPE)

Given the known hazards and data gaps, a cautious approach to handling **N-tert-Octylacrylamide** is warranted.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a certified chemical fume hood, to minimize inhalation exposure.[3][4]
- An eyewash station and safety shower must be readily accessible.[14]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles or glasses with side shields conforming to EN166 (EU) or NIOSH (US) standards are mandatory.[3][4] A face shield may be necessary for splash-prone operations.
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile) must be worn.[15] Gloves should be inspected before use and changed frequently, especially after direct contact.
 - Lab Coat: A lab coat or other protective clothing is required to prevent skin contact.[15]
- Respiratory Protection: If working outside of a fume hood or if dusts/aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge should be used.[3][14]

First Aid Measures

- If Swallowed: Rinse mouth with water.[3][4] Do NOT induce vomiting. Seek immediate medical attention.[3]
- If on Skin: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[3][4] Seek medical attention if irritation develops or persists.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[3][4] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air.[3][4] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

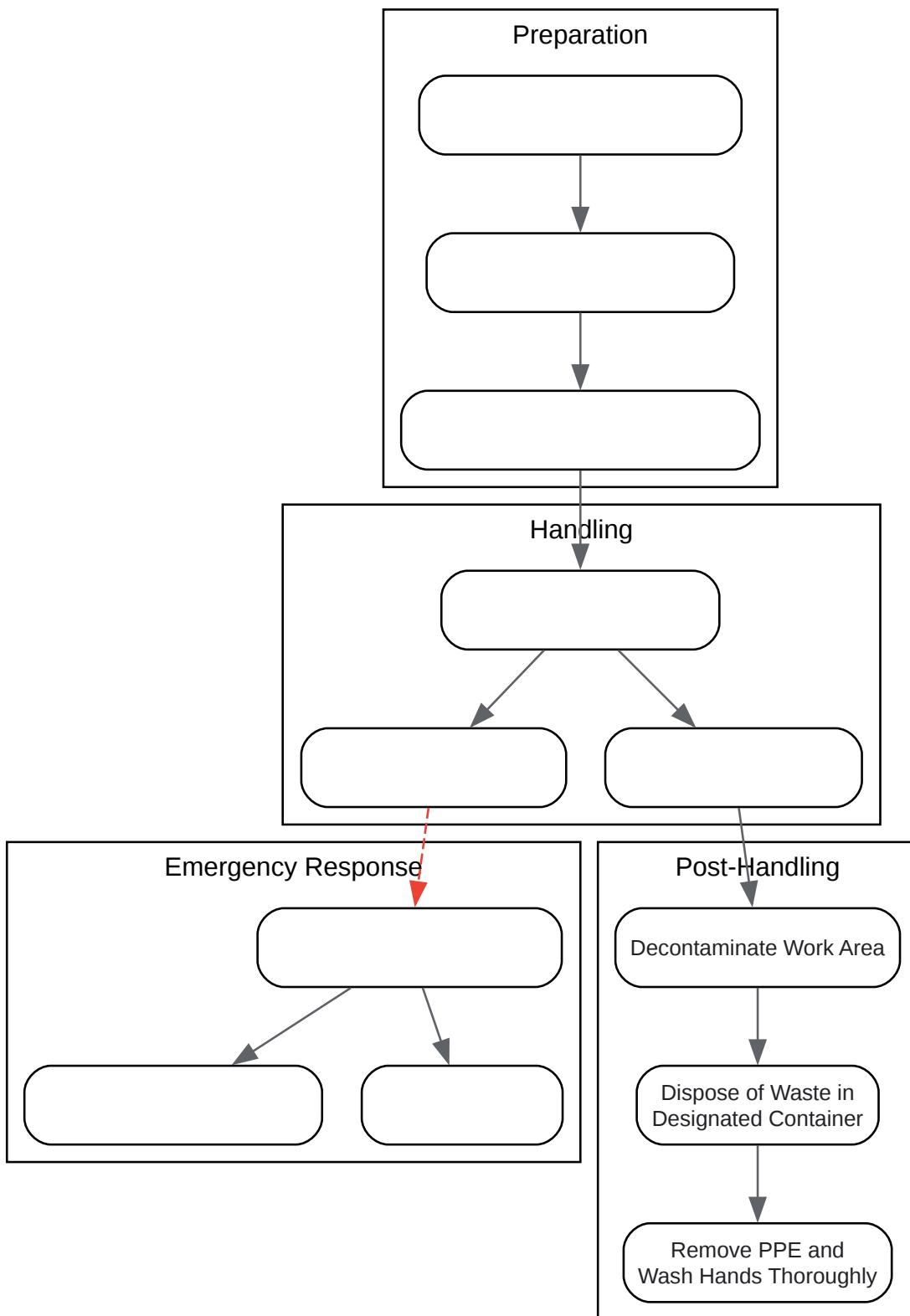
Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][4] Some sources recommend refrigeration (0-10°C).[5][16] Keep away from incompatible materials such as strong oxidizing agents.[12]

- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations.^{[3][5]} Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.

Visualizations

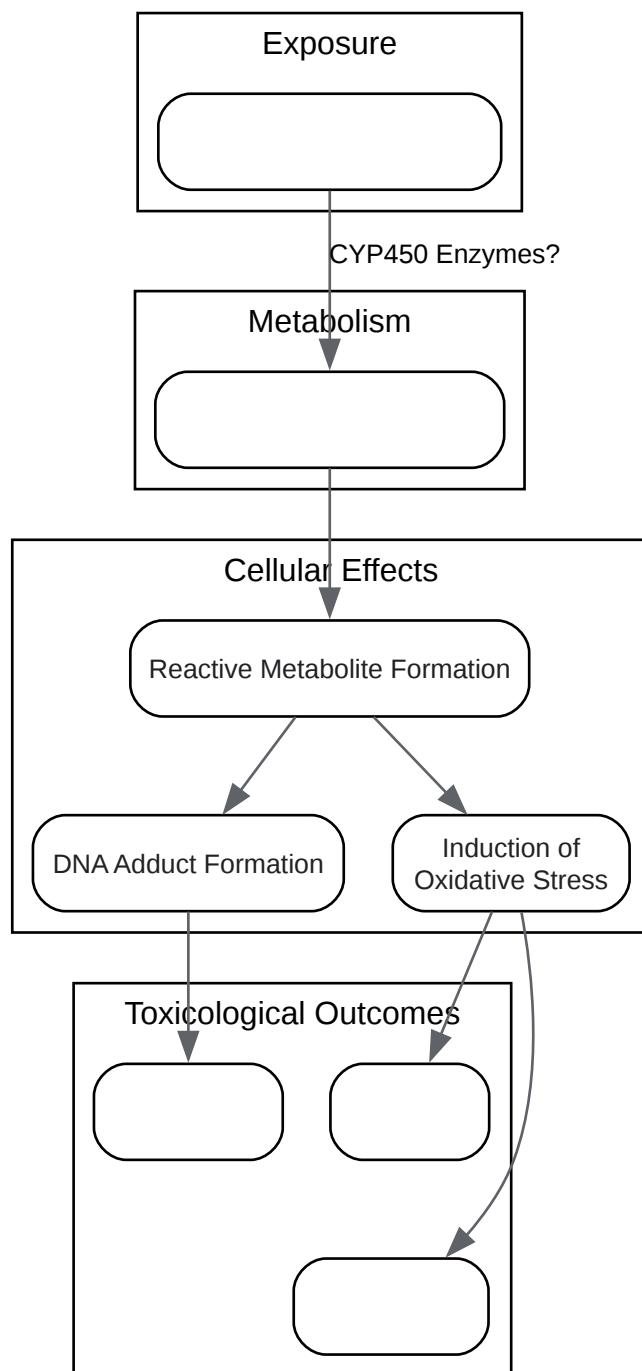
Safe Handling Workflow



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Caption: Workflow for the safe handling of **N-tert-Octylacrylamide** in a laboratory setting.

Potential Toxicity Pathway (Hypothetical, based on Acrylamide)



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Caption: A hypothetical mechanism of toxicity for **N-tert-Octylacrylamide**, based on the known pathways of acrylamide.

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